Technical Guide: cADPR Ammonium Salt as a Ryanodine Receptor Modulator

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Compound of Interest

Compound Name:	*Cyclic ADP-Ribose (ammonium salt)*
Cat. No.:	*B10786831*

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Executive Summary

Cyclic Adenosine Diphosphate Ribose (cADPR) is a potent, endogenous secondary messenger that mobilizes intracellular calcium (

) stores.[1][2] Unlike direct agonists (e.g., caffeine or ryanodine), cADPR functions primarily as a modulator of the Ryanodine Receptor (RyR), sensitizing the channel to Calcium-Induced Calcium Release (CICR).

This guide focuses on the Ammonium Salt formulation of cADPR. While functionally identical to the free acid or sodium salt forms in solution, the ammonium salt is frequently selected for its enhanced stability during lyophilization and solubility profiles. However, its use requires strict adherence to pH buffering protocols to prevent hydrolysis and ensure experimental reproducibility.

Part 1: Chemical & Physical Profile[3]

The ammonium salt of cADPR is a lyophilized, hygroscopic solid. Its stability is the single most critical factor in experimental success; cADPR is prone to hydrolysis, converting into the

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biologically inactive (or antagonistic) ADP-ribose.

Material Specifications

Property	Specification
Chemical Name	Cyclic Adenosine 5'-diphosphate ribose, ammonium salt
Molecular Weight	~541.3 (Free acid basis) +
Solubility	Water (>50 mM), Methanol (Low)
Appearance	White to off-white lyophilized powder
Stability	Hydrolyzes at alkaline pH (>8.0) and high temperatures.
Storage	-20°C (Solid); -80°C (Solution). Desiccate.

Reconstitution & Handling Protocol

Causality: The ammonium counter-ion is volatile and weakly acidic. Dissolving the salt directly in unbuffered water may result in a slightly acidic solution, which is generally stable. However, physiological assays require pH 7.2–7.4.

- Solvent Choice: Reconstitute in high-purity, nuclease-free water or 10 mM HEPES (pH 7.0).
  - Avoid: Phosphate buffers for long-term storage (precipitate risk with

    later).
- Aliquot Strategy: Freeze-thaw cycles degrade cADPR.
  - Prepare a 10 mM Master Stock.
  - Aliquot into single-use volumes (e.g., 10–50 µL).
  - Snap-freeze in liquid nitrogen; store at -80°C.
- QC Check: Verify concentration using UV absorbance (

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).

- (at pH 7.0).

Part 2: Mechanistic Pharmacology

cADPR does not open the RyR channel in the absence of calcium. Instead, it shifts the calcium activation curve to the left, allowing physiological levels of cytosolic

to trigger release.

The "Co-Agonist" Mechanism

The action of cADPR is tissue- and isoform-specific, predominantly affecting RyR2 (cardiac) and RyR3, with less efficacy on RyR1 (skeletal).

- FKBP12.6 Displacement: In cardiac myocytes, cADPR competes with the stabilizing protein FKBP12.6 (calstabin2). Removing FKBP12.6 relieves inhibition on RyR2, increasing the Open Probability (

).

- Calmodulin (CaM) Requirement: In many systems (e.g., sea urchin eggs), cADPR efficacy is strictly dependent on the presence of Calmodulin.

- SR Lumenal Loading: cADPR efficacy is enhanced when the Sarcoplasmic Reticulum (SR) is heavily loaded with

  (high luminal gain).

Mechanistic Pathway Diagram

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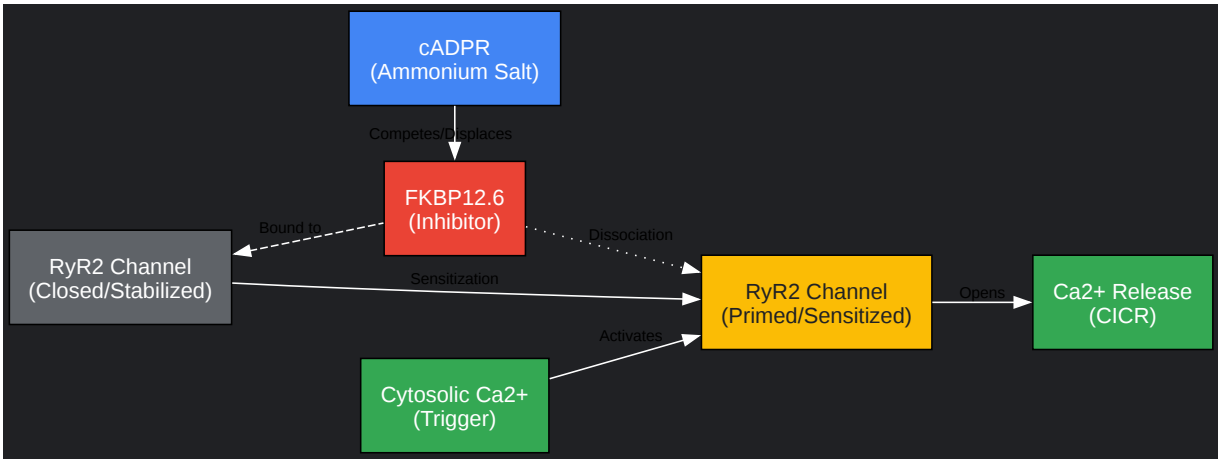

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Caption: cADPR sensitizes RyR2 by promoting the dissociation of the inhibitory subunit FKBP12.6, thereby lowering the threshold for Calcium-Induced Calcium Release (CICR).

Part 3: Experimental Applications

Since cADPR is membrane-impermeant, it cannot be applied extracellularly to intact cells. Protocols must involve permeabilization, microsomes, or microinjection.

Protocol A: Release in Permeabilized Myocytes

This is the gold-standard assay for assessing cADPR efficacy in a physiological context.

1. Cell Isolation & Permeabilization

- Isolate: Cardiomyocytes via enzymatic digestion (collagenase).
- Permeabilize: Treat cells with Saponin (50 µg/mL) for 30–60 seconds.

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- Why: Saponin selectively perforates the plasma membrane (cholesterol-rich) while leaving the SR membrane (low cholesterol) intact.

- Wash: Immediately wash with "Internal Solution" to remove saponin.

2. Internal Solution Setup (Simulated Cytosol)

The buffer must mimic the intracellular environment to maintain RyR function.

- Base: 100 mM K-Aspartate, 20 mM KCl, 10 mM HEPES, pH 7.2.

- Energy Regeneration: 5 mM ATP, 5 mM Phosphocreatine, 5 U/mL Creatine Phosphokinase.

  - Why: SERCA pumps need ATP to load the SR before release can be triggered.

- Free

  Clamp: 1 mM EGTA + calculated

  to set free

  .

3. Detection & Triggering

- Indicator: Add Fluo-4 pentapotassium salt (cell-impermeant form) at 20 µM.

- Loading Phase: Perfuse cells with Internal Solution for 2 minutes. Observe Fluo-4 signal rise (SR uptake).

- Agonist Application:

  - Control: Buffer only.

  - Test: 1–10 µM cADPR Ammonium Salt.

- Readout: Measure

  using confocal line-scanning.

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Protocol B: Microsomal Release Assay

Used for quantitative dose-response curves (EC50 determination).

- Preparation: Isolate heavy SR microsomes from cardiac tissue.
- Passive Loading: Incubate microsomes with

  and ATP for 10 minutes.
- Filtration: Add Ruthenium Red (blocker) to stop uptake.
- Efflux: Add cADPR (0.1 – 10 µM).
- Quantification: Filter rapidly and count radioactivity remaining on the filter vs. filtrate.

Experimental Workflow Diagram

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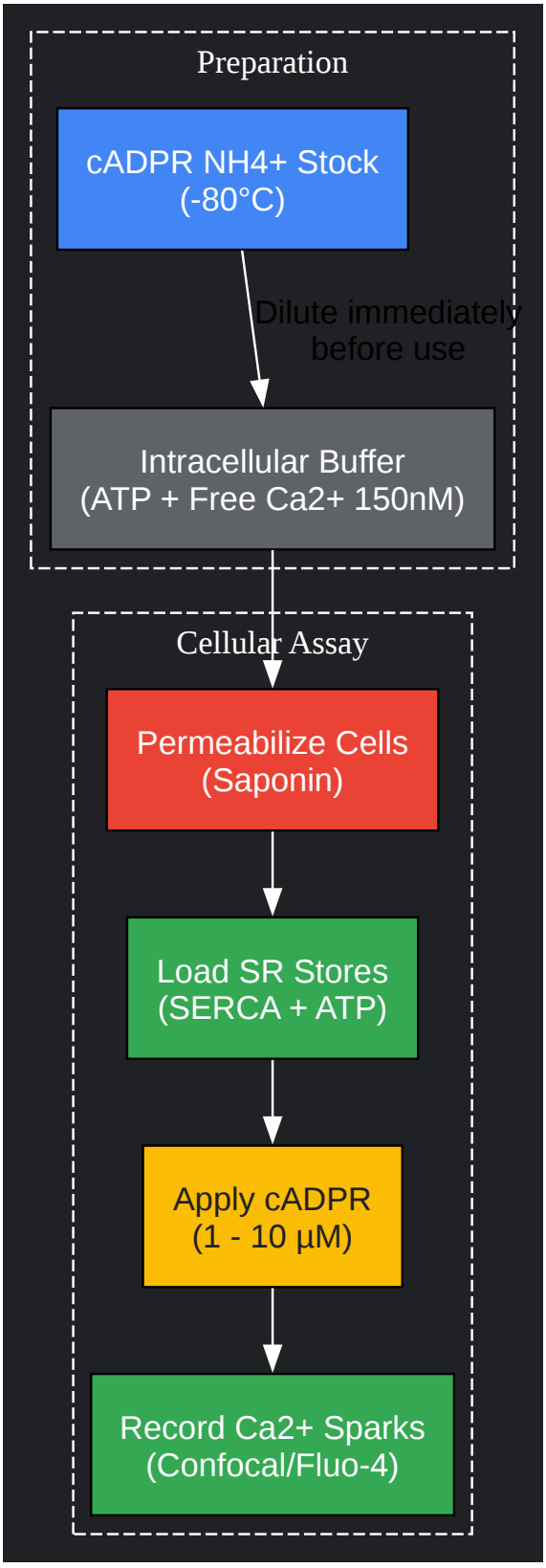

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Caption: Workflow for assessing cADPR activity in permeabilized cells. Fresh dilution of the ammonium salt stock is critical to prevent hydrolysis.

Part 4: Data Interpretation & Troubleshooting

Quantitative Expectations

cADPR acts in a graded manner. Unlike IP3, which releases calcium quantally, cADPR often increases the frequency of calcium sparks rather than just the amplitude.

Parameter	Typical Value / Observation	Notes
EC50	0.5 – 2.0 µM	Dependent on Calmodulin levels.
Maximal Effect	5 – 10 µM	Higher conc. may cause desensitization.[3]
Antagonist	8-Bromo-cADPR	Use at 10–50 µM to confirm specificity.
RyR Blocker	Ruthenium Red or Ryanodine (High conc)	Should completely abolish the signal.

Troubleshooting Guide

- Issue: No Response.
  - Cause 1: Hydrolysis. Did you leave the cADPR stock at Room Temp > 1 hour?
  - Cause 2: Loss of Accessory Proteins. Saponin treatment was too harsh or too long, washing out Calmodulin or FKBP12.6. Solution: Add exogenous Calmodulin (1 µM) to the buffer.
  - Cause 3: Wrong RyR Isoform. Skeletal muscle (RyR1) responds poorly compared to Cardiac (RyR2) or Sea Urchin eggs.
- Issue: High Background.

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- Cause: Free

  in buffer is too high (>300 nM), triggering spontaneous release before cADPR addition.

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  release becomes insensitive to caffeine, but responsive to cyclic ADP-ribose, in sea urchin eggs. Science, 253(5024), 1143–1146.

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